

Personal protective equipment for handling Licoagrochalcone C

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Compound of Interest

Compound Name: Licoagrochalcone C

Cat. No.: B6614447

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Essential Safety and Handling Guide for Licoagrochalcone C

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized compounds like **Licoagrochalcone C** is paramount. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

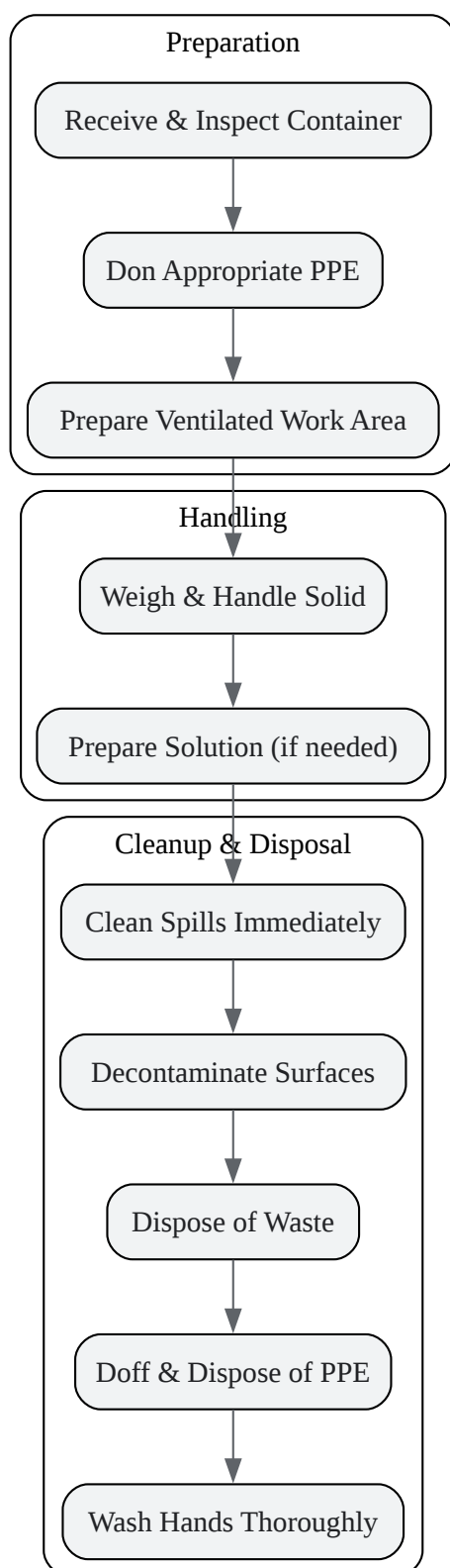
When handling **Licoagrochalcone C**, a comprehensive approach to personal protection is crucial to minimize exposure and ensure safety. The following table summarizes the recommended PPE.

PPE Category	Item	Standard/Specification
Eye Protection	Safety glasses with side shields or chemical safety goggles	ANSI Z87.1-1989 or European Standard EN166
Hand Protection	Chemical-resistant gloves (Nitrile, Neoprene, or PVC)	Europe EN 374, US F739
Body Protection	Laboratory coat, Overalls, PVC apron	N/A
Respiratory Protection	Particulate respirator or breathing apparatus	NIOSH (US) or CEN (EU) approved

Note: Glove suitability and durability depend on the frequency and duration of contact. Always inspect gloves for degradation before use and wash hands thoroughly after removal.[\[1\]](#)

Procedural Guidance for Safe Handling

Adherence to standardized procedures is critical when working with **Licoagrochalcone C**. The following workflow outlines the key steps for safe handling from receipt to disposal.



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Figure 1. A logical workflow for the safe handling of **Licoagrochalcone C**.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

Emergency Situation	First Aid Measures
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical advice. [2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. [3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. [2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. [2]
Fire	Use dry chemical, CO ₂ , water spray, or "alcohol" foam. [4] Wear self-contained breathing apparatus and full protective gear. [4]
Spill	Ensure adequate ventilation. Use personal protective equipment. Sweep up and shovel into suitable containers for disposal. [2]

Storage and Disposal

Proper storage and disposal are essential to maintain a safe laboratory environment.

Storage:

- Store in original, tightly sealed containers.[\[1\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[3\]](#)

- Avoid contact with oxidizing agents.[1]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[2]
- Contaminated packaging should be treated as the product itself.

This guide is intended to provide essential safety information. Always refer to the specific Safety Data Sheet (SDS) for any chemical before use and consult with your institution's environmental health and safety department for any questions.

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